

Structural Architectures & Synthetic Pathways: 3-Cyano-5-methoxyisonicotinic Acid[1][2][3]

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Compound of Interest

Compound Name: 3-Cyano-5-methoxyisonicotinic acid

CAS No.: 1138444-09-3

Cat. No.: B1421137

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Part 1: Molecular Anatomy & Physicochemical Profile[1][2]

3-Cyano-5-methoxyisonicotinic acid represents a "privileged scaffold" in medicinal chemistry.[1][2][3] Its structure is characterized by a dense functionalization around the pyridine core, creating a steric and electronic environment ideal for highly specific enzyme inhibition (e.g., metalloenzymes, kinases).

Structural Definition

- IUPAC Name: 3-cyano-5-methoxypyridine-4-carboxylic acid[1][2][3]
- Core Scaffold: Isonicotinic acid (Pyridine-4-carboxylic acid)[1][2][3]
- Substituents:
 - Position 3: Cyano group (-CN); acts as a hydrogen bond acceptor and dipole modulator.[2][3]

- Position 5: Methoxy group (-OCH₃)

); provides lipophilic bulk and weak electron donation.[2][3]

- Position 4: Carboxylic acid (-COOH); the primary acidic pharmacophore, often serving as a "warhead" for salt bridges or metal chelation.[2][3]

Physicochemical Properties (Predicted)

The juxtaposition of an electron-withdrawing cyano group and an electron-donating methoxy group creates a unique "push-pull" electronic system across the ring.[1][2][3]

Property	Value (Predicted)	Significance in Drug Design
Molecular Weight	~178.14 g/mol	Fragment-based drug discovery (FBDD) compliant.[1][2][3]
cLogP	0.2 – 0.8	Low lipophilicity; high aqueous solubility potential.[2][3]
pKa (Acid)	2.8 – 3.2	Stronger acid than benzoic acid due to the electron-withdrawing -CN and pyridine N.
TPSA	~85 Å ²	High polar surface area relative to size; suggests limited passive BBB permeability without derivatization.[2][3]
Rotatable Bonds	2	Rigid core; low entropic penalty upon binding.[2][3]

Pharmacophore Mapping

The molecule functions as a bidentate or tridentate ligand.[2][3] In metalloenzyme targets (e.g., histone demethylases or HIF prolyl hydroxylases), the nitrogen of the pyridine and the

carboxylic acid often form a chelation axis. The 3-cyano group introduces a "steric buttress" effect, forcing the carboxylic acid out of planarity, which can enhance selectivity for specific pocket shapes.

Part 2: Synthetic Methodologies

Synthesizing 3,5-disubstituted isonicotinic acids is non-trivial because the 3 and 5 positions are meta to the pyridine nitrogen, rendering them deactivated toward nucleophilic aromatic substitution (

).^[2] Therefore, transition-metal catalysis is the requisite pathway.^{[1][2]}

Retrosynthetic Analysis

The most robust route disconnects the molecule at the C-CN and C-O bonds, tracing back to a 3,5-dihaloisonicotinic acid precursor.^[1]

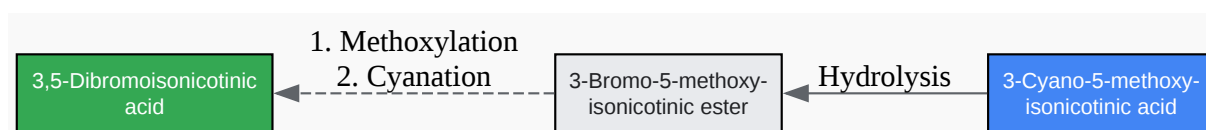


Figure 1: Retrosynthetic Logic Disconnecting at C3 and C5

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Protocol: Step-by-Step Synthesis

Precursor: 3,5-Dibromoisonicotinic acid (Commercial CAS: 13959-02-9).^{[1][2][3]}

Step A: Esterification (Protection)

Rationale: The carboxylic acid must be protected to prevent catalyst poisoning during cross-coupling.^[2]

- Dissolve 3,5-dibromoisonicotinic acid in MeOH.
- Add catalytic

(or

dropwise at 0°C).[2][3]

- Reflux for 4-6 hours.
- QC Check: TLC (Hexane/EtOAc 4:1) shows disappearance of the acid spot.[2]

Step B: Regioselective Methoxylation (Buchwald-Hartwig Type)

Rationale: While

is slow, Pd-catalyzed C-O coupling is efficient.[1][2][3]

- Reagents: Methyl 3,5-dibromoisonicotinate (1.0 eq), MeOH (solvent/nucleophile),
(2.0 eq).
- Catalyst:
(2 mol%) and ligand Xantphos or RockPhos (4 mol%).[2][3]
- Conditions: Heat to 80°C under
for 12 hours.
- Mechanism: Pd(0) inserts into the C-Br bond.[2][3] The bulky ligand prevents double substitution, allowing isolation of the mono-methoxy, mono-bromo intermediate.[1]

Step C: Cyanation (Rosenmund-von Braun or Pd-Catalyzed)

Rationale:[1][2][3] Converting the remaining aryl bromide to a nitrile.[2][3]

- Reagents: Methyl 3-bromo-5-methoxyisonicotinate (1.0 eq),
(0.6 eq).
- Catalyst:
(5 mol%) or
/dppf.
- Solvent: DMF (anhydrous), degassed.

- Conditions: Microwave irradiation at 120°C for 1 hour or thermal heating at 100°C for 16 hours.
- Safety Note: Use a dedicated cyanide waste stream.

is safer than NaCN but still releases HCN under acidic conditions.[\[2\]](#)

Step D: Controlled Hydrolysis

Rationale: The nitrile group is sensitive to hydrolysis (forming an amide).[\[2\]](#)[\[3\]](#) Mild conditions are required to hydrolyze only the ester.[\[2\]](#)[\[3\]](#)

- Reagents: LiOH (1.1 eq) in THF/Water (1:1).
- Conditions: Stir at 0°C to Room Temperature. Monitor closely by LC-MS.
- Workup: Acidify carefully to pH 3-4 with 1M HCl. The zwitterionic product often precipitates.
[\[2\]](#)[\[3\]](#)

Part 3: Structural Biology & Mechanism of Action

In drug discovery, this scaffold is often utilized to target active site metals (Fe, Zn, Mn).[\[2\]](#) The diagram below illustrates the binding mode hypothesis for a generic metalloenzyme (e.g., KDM or HIF-PH).

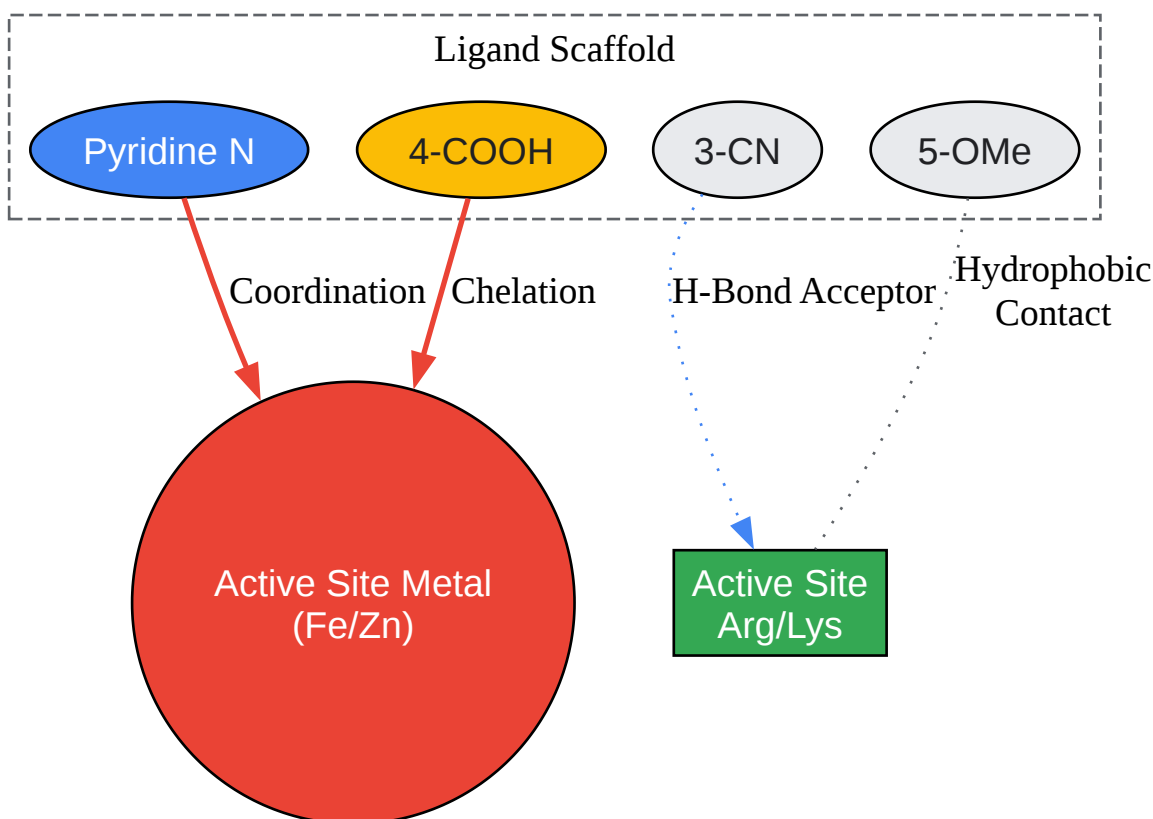


Figure 2: Bidentate Chelation and Pharmacophore Interactions

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Expert Insight: The "Orthogonal" Effect

The 3-cyano group is not merely a binding element; it induces an electronic dipole orthogonal to the pyridine ring axis.^[3] In kinase inhibitors, this vector can orient the molecule to pick up specific backbone interactions in the hinge region, while the 5-methoxy group fills the hydrophobic "gatekeeper" pocket.

Part 4: Quality Control & Characterization^{[1][2]}

Trustworthy data is the bedrock of chemical biology.^[3] The following spectral signatures validate the structure.

Nuclear Magnetic Resonance (NMR)

- ¹H NMR (400 MHz, DMSO-

):

- 13.5 ppm (br s, 1H): Carboxylic acid proton.[2]
- 8.65 ppm (s, 1H): Pyridine H2 (between N and CN).[2]
- 8.45 ppm (s, 1H): Pyridine H6 (between N and OMe).[2]
- 3.95 ppm (s, 3H): Methoxy group.[2]
- Note: The absence of coupling constants () confirms the 3,5-disubstitution pattern (isolated protons).[2]

Infrared Spectroscopy (IR)

- ~2230 cm⁻¹
: Sharp, distinct band characteristic of the Nitrile () stretch.[2]
- ~1710 cm⁻¹
: Carbonyl () stretch of the carboxylic acid.[2]
- ~1580 cm⁻¹
: Pyridine ring skeletal vibrations.[1][2]

Mass Spectrometry (LC-MS)

- Ionization: Electrospray Ionization (ESI), Negative Mode (due to the carboxylic acid).[2][3]
- Expected m/z: [M-H]⁻
= 177.1.[2][3]

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